

GSK1838705A solubility issues and solutions

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Compound of Interest

Compound Name: GSK1838705A

Cat. No.: B1684688

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GSK1838705A Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to understanding and overcoming solubility challenges associated with **GSK1838705A**.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of **GSK1838705A**?

A: **GSK1838705A** is a hydrophobic compound with high solubility in organic solvents like DMSO, but it is practically insoluble in aqueous solutions, including water and PBS.[\[1\]](#)[\[2\]](#)

Q2: What are the recommended solvents for preparing stock solutions of **GSK1838705A**?

A: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **GSK1838705A**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Other organic solvents like Dimethylformamide (DMF) and ethanol can also be used, although the solubility is lower compared to DMSO.[\[1\]](#)[\[2\]](#)

Q3: My **GSK1838705A** powder is not dissolving completely in DMSO. What should I do?

A: If you encounter issues with dissolving **GSK1838705A** in DMSO, gentle warming and sonication can aid in dissolution.[\[1\]](#)[\[5\]](#) Ensure you are using fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of the compound.[\[7\]](#)

Q4: I observed precipitation when diluting my DMSO stock solution into an aqueous buffer for my in vitro assay. How can I prevent this?

A: This is a common issue due to the poor aqueous solubility of **GSK1838705A**. To prevent precipitation, it is crucial to ensure the final concentration of DMSO in your aqueous buffer is kept low (typically below 0.5%) and that the final concentration of **GSK1838705A** does not exceed its solubility limit in the final buffer. A gradual addition of the DMSO stock to the stirred aqueous buffer can also help.

Q5: How should I prepare **GSK1838705A** for in vivo animal studies?

A: Due to its poor water solubility, **GSK1838705A** is typically administered in vivo as a suspension. A common formulation involves first dissolving the compound in a small amount of DMSO and then suspending it in a vehicle containing agents like PEG300, Tween-80, and saline.[4][6] Another reported formulation for in vivo studies utilized 20% sulfobutyl ether β -cyclodextrin.[8] It is recommended to prepare this formulation fresh before each use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving GSK1838705A powder	- Use of non-anhydrous DMSO- Insufficient mixing	- Use fresh, high-quality anhydrous DMSO.[7]- Gently warm the solution and use sonication to aid dissolution.[1][5]
Precipitation upon dilution in aqueous media	- Exceeding the aqueous solubility limit- High final concentration of DMSO	- Lower the final concentration of GSK1838705A in the assay.- Minimize the final DMSO concentration (ideally $\leq 0.5\%$).- Add the DMSO stock solution to the aqueous buffer slowly while vortexing.
Inconsistent results in cell-based assays	- Compound precipitation in culture media- Instability of the compound in solution	- Visually inspect the media for any signs of precipitation after adding the compound.- Prepare fresh dilutions from the stock solution for each experiment.- Aliquot and store stock solutions at -20°C or -80°C to avoid repeated freeze-thaw cycles.[4][6]
Low bioavailability in in vivo studies	- Poor absorption due to low solubility- Inadequate formulation	- Prepare a stable suspension for oral or intraperitoneal administration using appropriate vehicles like DMSO, PEG300, Tween-80, and saline.[4][6]- Consider using a formulation with a solubilizing agent like cyclodextrin.[8]

Quantitative Solubility Data

Solvent	Solubility	Molar Concentration	Reference(s)
DMSO	≥ 100 mg/mL	≥ 187.77 mM	[3][4]
107 mg/mL	200.91 mM	[7]	
100 mM	-		
53.3 mg/mL	100.08 mM	[5]	
33 mg/mL	-	[2]	
≥ 26.65 mg/mL	-	[1]	
20 mg/mL	-		
DMF	25 mg/mL	-	[2]
Ethanol	≥ 2.4 mg/mL	-	[1]
2 mg/mL	-	[2]	
Water	Insoluble	-	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	-	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- GSK1838705A powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)

Methodology:

- Weigh out the required amount of **GSK1838705A** powder. For 1 mL of a 10 mM stock solution, you will need 5.326 mg (Molecular Weight: 532.57 g/mol).
- Add the **GSK1838705A** powder to a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution vigorously until the powder is completely dissolved.
- If the powder does not dissolve completely, gently warm the tube and sonicate for 5-10 minutes.
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.[\[4\]](#)[\[6\]](#)

Protocol 2: Preparation of an In Vivo Suspension (Example)

This protocol is adapted from publicly available information and may require optimization for your specific experimental needs.[\[4\]](#)[\[6\]](#)

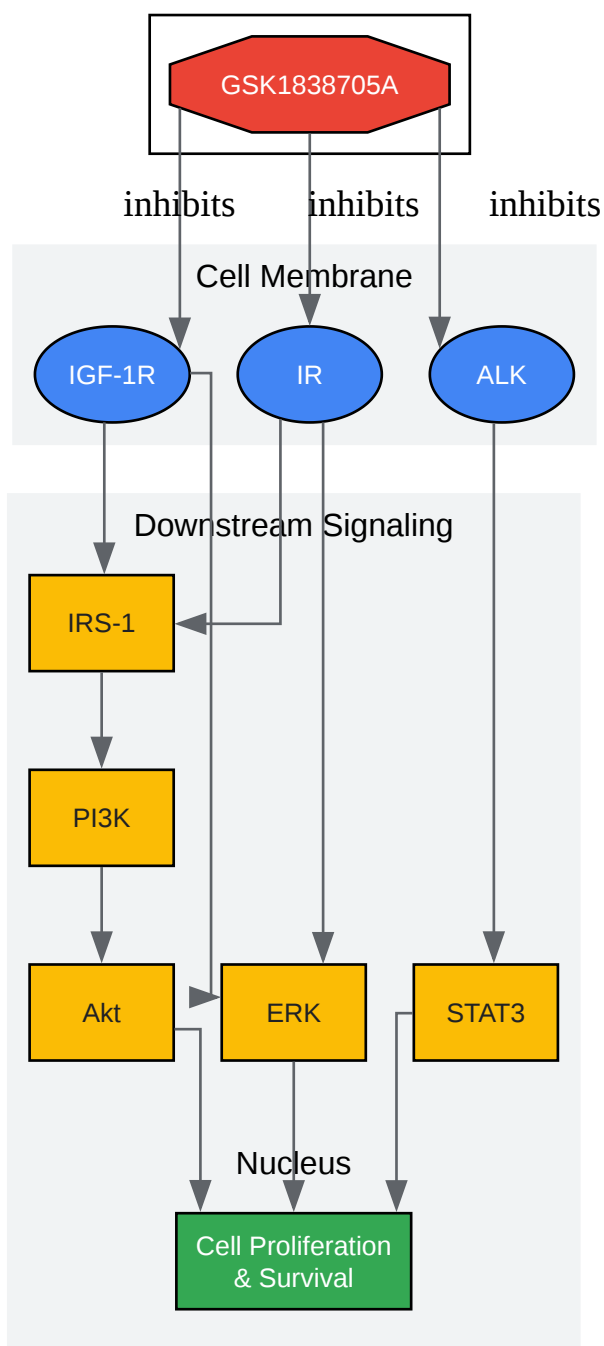
Materials:

- **GSK1838705A**
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)

Methodology:

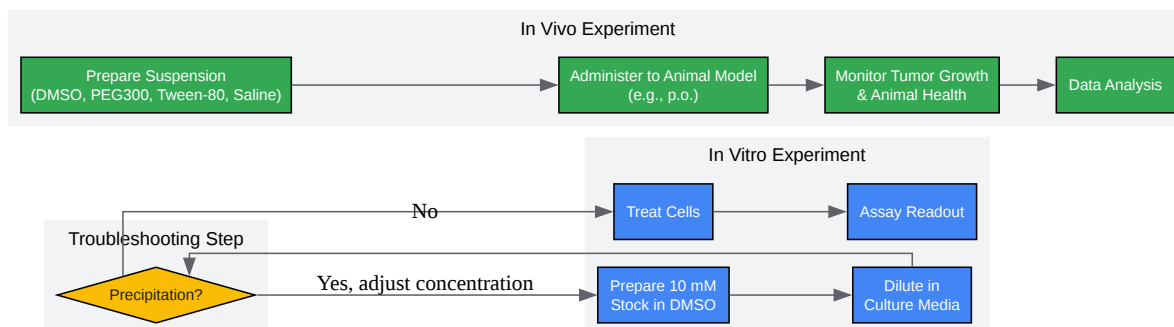
- Prepare a concentrated stock solution of **GSK1838705A** in DMSO (e.g., 30 mg/mL).
- To prepare a 3 mg/mL final suspension, follow these steps for a 1 mL final volume: a. Take 100 μ L of the 30 mg/mL **GSK1838705A** stock solution in DMSO. b. Add 400 μ L of PEG300 and mix thoroughly until the solution is clear. c. Add 50 μ L of Tween-80 and mix well. d. Add 450 μ L of saline to bring the final volume to 1 mL.
- Mix the final suspension thoroughly before each administration. This formulation should be prepared fresh on the day of use.

Visualizations



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Caption: **GSK1838705A** inhibits IGF-1R, IR, and ALK signaling pathways.



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Caption: Workflow for in vitro and in vivo experiments with **GSK1838705A**.

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